

An In-depth Technical Guide to Flagranone C: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Flagranone C*

Cat. No.: *B1250816*

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For the attention of: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Flagranone C**. Due to the limited direct public information available for a compound specifically named "**Flagranone C**," this document synthesizes data from related flavanone and pyranone compounds to offer a predictive profile. It is important to note that the information presented herein is based on structurally similar molecules and should be confirmed through empirical analysis of a verified sample of **Flagranone C**. This guide aims to serve as a foundational resource for researchers and professionals in drug development by compiling relevant data on molecular characteristics, potential biological activities, and experimental methodologies.

Physical and Chemical Properties

The physical and chemical properties of flavonoids, including flavanones, are influenced by their molecular structure, such as the degree of hydroxylation, methoxylation, and the presence of other substituents. While specific data for **Flagranone C** is not available, the following table summarizes key properties of the related compound Flagranone A and the parent structure, Flavanone, to provide an estimated profile.

Property	Flagranone A	Flavanone	General Flavonoids
Molecular Formula	C ₂₆ H ₃₂ O ₇ [1]	C ₁₅ H ₁₂ O ₂ [2]	Variable
Molecular Weight	456.5 g/mol [1]	224.25 g/mol [2]	Variable
Melting Point	Not available	75-76 °C	Variable, generally high due to hydrogen bonding[3][4]
Boiling Point	Not available	Decomposes	Generally high, often decompose before boiling[3][4]
Solubility	Not available	Insoluble in water	Generally sparingly soluble in water, more soluble in organic solvents[5]
Appearance	Not available	White crystalline solid[6]	Crystalline solids, often colored

Experimental Protocols

Detailed experimental protocols are crucial for the accurate characterization of novel compounds. The following sections outline standard methodologies for determining the physicochemical and spectral properties of compounds like **Flagranone C**.

Structure Elucidation

Structure determination of a novel compound like **Flagranone C** would typically involve a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: To determine the number and types of protons, their chemical environments, and neighboring protons.
- ¹³C NMR: To identify the number and types of carbon atoms in the molecule.

- 2D NMR (COSY, HSQC, HMBC): To establish connectivity between protons and carbons, providing a complete structural framework.

Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HRMS): To determine the exact molecular weight and elemental composition.
- Tandem Mass Spectrometry (MS/MS): To obtain fragmentation patterns that aid in structural elucidation.

Infrared (IR) Spectroscopy:

- To identify the presence of key functional groups such as hydroxyl (-OH), carbonyl (C=O), and carbon-carbon double bonds (C=C).

Purity and Quantification

High-Performance Liquid Chromatography (HPLC):

- Used to separate the compound from impurities and to determine its purity.
- Can be coupled with a UV-Vis or mass spectrometer detector for quantification.

Potential Biological Activities and Signaling Pathways

Flavonoids, the class of compounds to which flavanones belong, are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects.[7][8][9] These activities are often mediated through their interaction with various cellular signaling pathways.

Antioxidant Activity

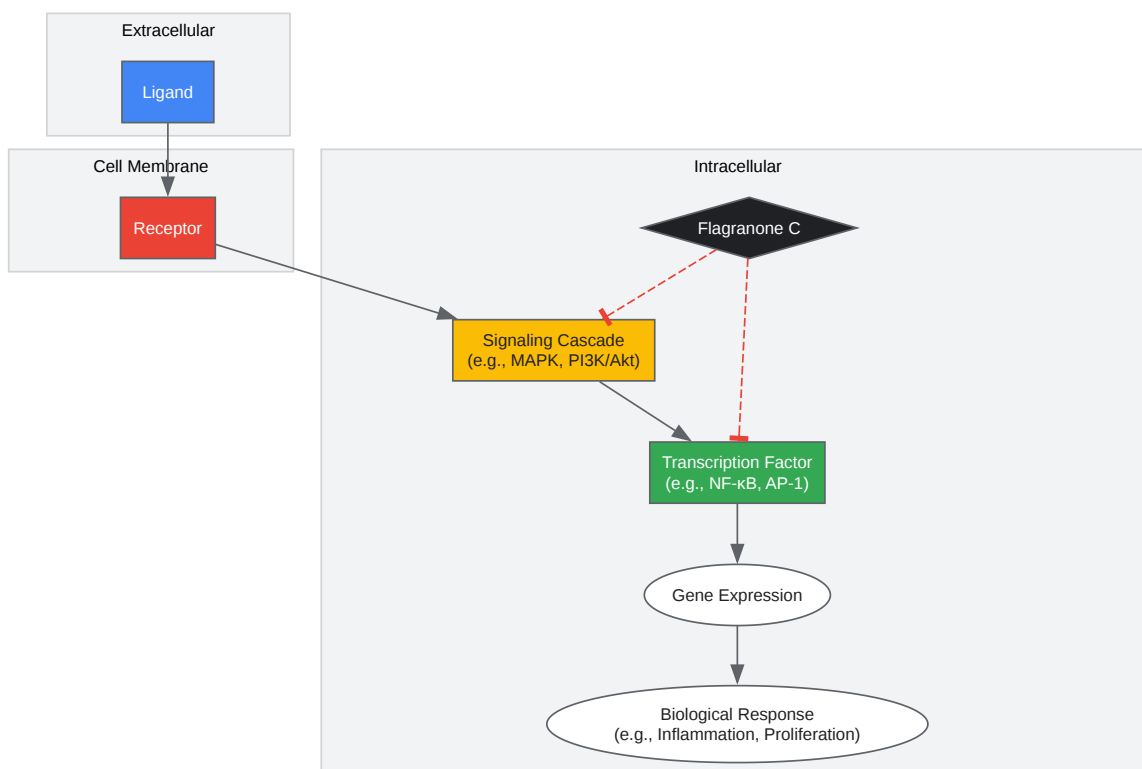
Flavonoids can act as antioxidants by scavenging free radicals and chelating metal ions.[9] This property is crucial in mitigating oxidative stress, which is implicated in numerous diseases.

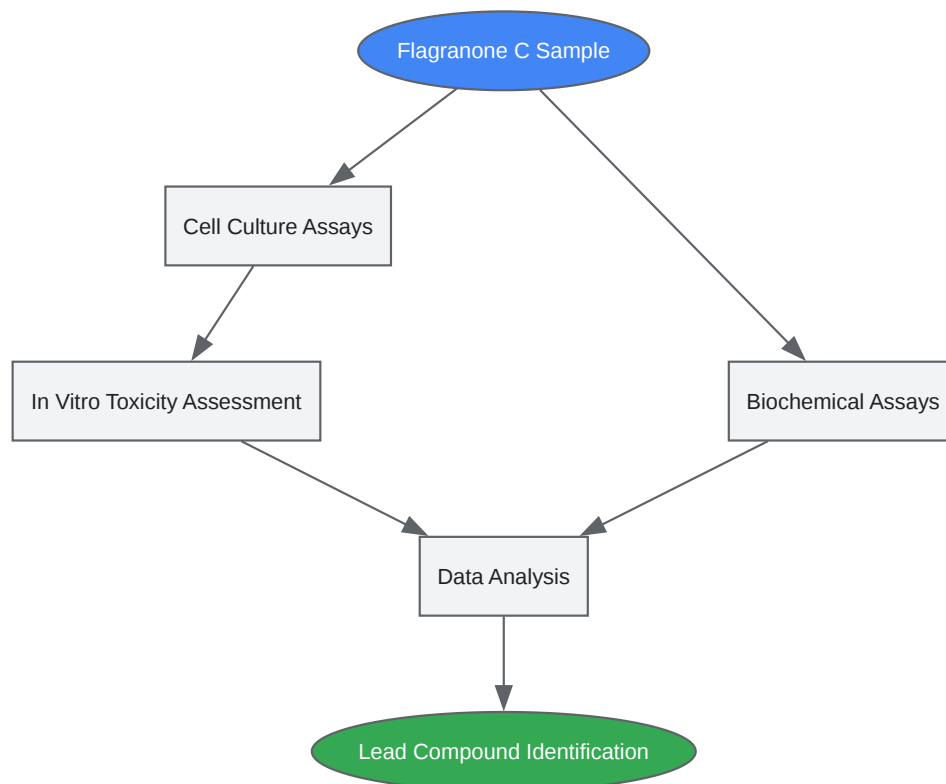
Anti-inflammatory Activity

Many flavonoids have been shown to possess anti-inflammatory properties by modulating key signaling pathways involved in inflammation, such as the NF- κ B pathway.^[10]

Potential Signaling Pathway Involvement

Based on the activities of related flavonoids, **Flagranone C** could potentially modulate several key signaling pathways. The diagram below illustrates a generalized signaling pathway that flavonoids are known to influence.





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References

- 1. Flavanone A | C₂₆H₃₂O₇ | CID 10575770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Flavanone [webbook.nist.gov]
- 3. Supplemental Topics [www2.chemistry.msu.edu]
- 4. 3.3 Melting points and Boiling Points – Introductory Organic Chemistry [openoregon.pressbooks.pub]

- 5. units.fisheries.org [units.fisheries.org]
- 6. Naphthalene | C₁₀H₈ | CID 931 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Chemistry and Biological Activities of Flavonoids: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Effects of Flavonoids on Cancer, Cardiovascular and Neurodegenerative Diseases: Role of NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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